

2-Cyanoethyl Phosphate: A Technical Guide to Structure, Properties, and Applications

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Compound of Interest

Compound Name: 2-Cyanoethyl phosphate

Cat. No.: B8727217

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Executive Summary **2-Cyanoethyl phosphate** (2-CEP) is a specialized phosphorylating reagent fundamental to nucleic acid and phospholipid chemistry. Distinguished by its unique

-eliminable protecting group, 2-CEP allows for the introduction of phosphate moieties that are stable under acidic conditions (crucial for iterative dimethoxytrityl deprotection) but cleanly removable under mild basic conditions. This guide details the physicochemical profile, mechanistic principles, and validated experimental protocols for utilizing 2-CEP in high-purity organic synthesis.

Part 1: Chemical Identity & Physicochemical Profile

2-Cyanoethyl phosphate is most commonly supplied as a stable Barium salt. For synthetic applications, it must often be converted into a soluble organic salt (typically pyridinium or triethylammonium).

Core Chemical Data[1][2]

Property	Specification
IUPAC Name	2-Cyanoethyl dihydrogen phosphate
Common Form	Barium 2-cyanoethyl phosphate dihydrate
CAS Number	5015-38-3 (Barium salt); 40640-87-1 (Free acid)
Molecular Formula	(Free acid); (Salt)
Molecular Weight	151.06 g/mol (Free acid); 322.41 g/mol (Ba salt)
Solubility	Ba Salt: Sparingly soluble in water, insoluble in organics. Pyridinium Salt: Soluble in pyridine, DMF, acetonitrile.
pKa	~1.5 (first ionization), ~6.0 (second ionization)
Stability	Stable as Ba salt. Hydrolyzes slowly in acidic moisture; rapid -elimination in pH > 9.

Part 2: Mechanistic Principles[3]

The utility of 2-CEP relies on the

-elimination mechanism. The cyano group (

) is strongly electron-withdrawing, increasing the acidity of the hydrogen atoms on the

-carbon (relative to the cyano group,

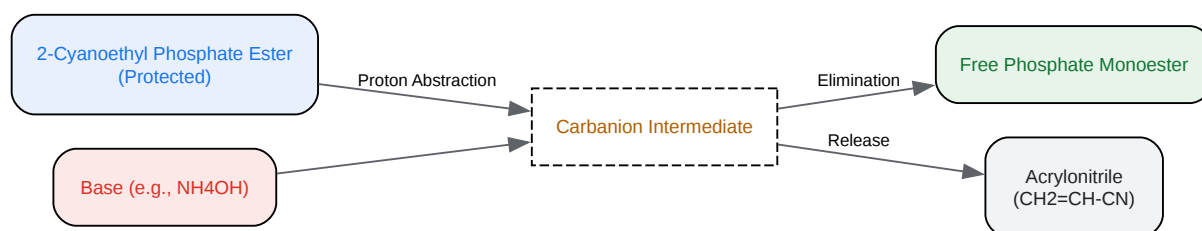
to the phosphate oxygen).

The -Elimination Pathway

Under basic conditions (e.g., Ammonium Hydroxide or DBU), a base abstracts the acidic proton. The resulting carbanion collapses to form the phosphate dianion and releases acrylonitrile as a byproduct.

Key Advantages:

- Orthogonality: The group is stable to the acidic conditions (TCA/DCM) used to remove DMT groups in oligonucleotide synthesis.
- Clean Deprotection: The reaction is rapid and quantitative, leaving the free phosphate monoester.



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Figure 1: Mechanism of base-catalyzed

-elimination of the 2-cyanoethyl group, yielding the free phosphate and acrylonitrile.

Part 3: Applications in Drug Development

Oligonucleotide Synthesis (5'-Phosphorylation)

While automated synthesis uses phosphoramidites, 2-CEP is the reagent of choice for introducing a 5'-terminal phosphate (5'-phosphorylation) to a nucleoside or oligonucleotide in solution phase, or for synthesizing nucleotide prodrugs. It avoids the instability issues of P(III) reagents when stored.

Phospholipid Engineering

In the synthesis of complex lipids like Phosphatidylglycerol or Phosphatidylinositol, 2-CEP is used to create the phosphodiester linkage. The cyanoethyl group protects the phosphate during the coupling of the lipid tails (e.g., diacylglycerol) and the head group, allowing for stereochemical control before final deprotection.

Part 4: Experimental Protocols

Protocol A: Activation of Barium 2-Cyanoethyl Phosphate

The commercial Barium salt is insoluble in organic solvents required for coupling. It must be converted to the Pyridinium salt.^[1]

Reagents:

- Barium **2-cyanoethyl phosphate** dihydrate (2.0 g)
- Dowex 50W-X8 Resin (H⁺ form, 50-100 mesh)
- Pyridine (Anhydrous)

Procedure:

- Resin Preparation: Wash ~15 mL of Dowex 50W-X8 resin with deionized water in a column until the eluate is neutral.
- Dissolution: Suspend the Barium salt (2.0 g) in warm deionized water (20 mL). It may not dissolve completely until ion exchange begins.
- Exchange: Pass the suspension/solution through the column slowly. The Barium ions are retained, releasing free 2-cyanoethyl phosphoric acid.
- Collection: Elute directly into a flask containing Pyridine (5 mL) cooled in an ice bath. This immediately forms the stable Pyridinium salt.
- Drying: Concentrate the eluate (Rotovap, < 40°C) to a syrup. Co-evaporate with anhydrous Pyridine (3x 10 mL) to remove all water.
- Result: A clear, viscous oil or semi-solid of Pyridinium **2-cyanoethyl phosphate**, ready for coupling.

Protocol B: 5'-Phosphorylation of a Nucleoside

Coupling the activated 2-CEP to a protected nucleoside using DCC.

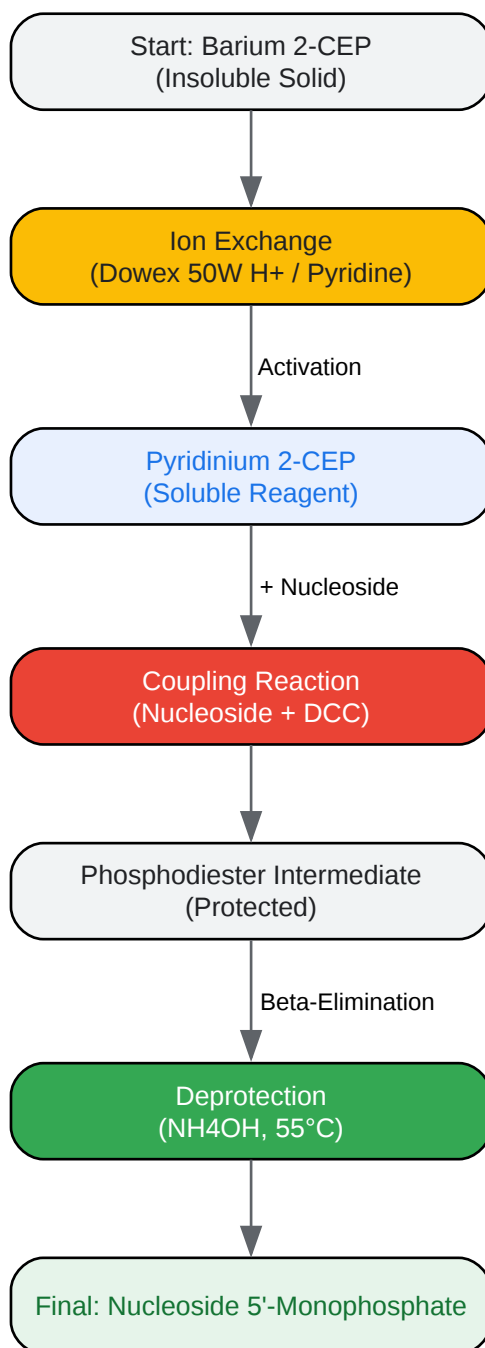
Reagents:

- Pyridinium **2-cyanoethyl phosphate** (from Protocol A, ~2.0 mmol)
- Nucleoside (e.g., 3'-O-Acetyl-Thymidine, 1.0 mmol)
- DCC (Dicyclohexylcarbodiimide, 4.0 mmol)
- Anhydrous Pyridine

Procedure:

- Setup: Dissolve the Nucleoside and Pyridinium 2-CEP in anhydrous Pyridine (10 mL).
- Coupling: Add DCC (4.0 mmol). Seal the flask under Argon/Nitrogen.^[2]
- Incubation: Stir at room temperature for 24–48 hours. The solution will become cloudy as Dicyclohexylurea (DCU) precipitates.
- Quench: Add water (1 mL) to hydrolyze excess DCC and stir for 1 hour.
- Filtration: Filter off the DCU precipitate.
- Deprotection (One-Pot): To the filtrate, add concentrated Ammonium Hydroxide (10 mL). Heat at 55°C for 4-6 hours.
 - Note: This step removes the Cyanoethyl group (via -elimination) AND the 3'-acetyl group.
- Purification: Evaporate solvents. Purify the residue via DEAE-Sephadex or C18 Reverse Phase HPLC to obtain the Nucleoside 5'-Monophosphate.

Part 5: Visualization of Workflow



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Figure 2: Operational workflow for converting commercial Barium 2-CEP into a functional nucleotide.

Part 6: Safety & Handling (MSDS Highlights)

- Acrylonitrile Hazard: The deprotection step releases acrylonitrile, a volatile, toxic, and carcinogenic compound. All deprotection reactions must be performed in a fume hood.
- Barium Toxicity: Barium salts are toxic by ingestion and inhalation. Wear P95 respirators when weighing the solid salt.
- DCC Handling: DCC is a potent allergen and skin sensitizer. Avoid contact.

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